

Essential Safety and Operational Guide for 2-Methyl-3-thiosemicarbazide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-3-thiosemicarbazide

Cat. No.: B1274210

[Get Quote](#)

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Methyl-3-thiosemicarbazide**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices.

Chemical Profile:

Property	Value
Linear Formula	$\text{H}_2\text{NCSN}(\text{CH}_3)\text{NH}_2$
CAS Number	6938-68-7
Molecular Weight	105.16 g/mol
Form	Powder
Melting Point	173-175 °C (lit.) ^[1]

Hazard Identification and Classification

2-Methyl-3-thiosemicarbazide is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Class	GHS Classification	Signal Word	Hazard Statements
Acute Toxicity (Oral)	Category 2	Danger	H300: Fatal if swallowed.[2]
Skin Corrosion/Irritation	Category 2[3]	Warning	H315: Causes skin irritation.[3]
Serious Eye Damage/Eye Irritation	Category 2[3]	Warning	H319: Causes serious eye irritation.[3]
Specific Target Organ Toxicity (Single Exposure)	Category 3 (Respiratory tract irritation)[3]	Warning	H335: May cause respiratory irritation.[3]
Hazardous to the Aquatic Environment (Long-term)	Category 3	-	H412: Harmful to aquatic life with long lasting effects.[2]

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to prevent exposure.

PPE Category	Recommended Equipment	Best Practices
Eye and Face Protection	Chemical safety goggles or eyeshields. ^[4] A face shield should be worn if there is a risk of splashing.	Ensure eye protection meets OSHA 29 CFR 1910.133 or European Standard EN166. ^[4]
Hand Protection	Chemically resistant, impervious gloves.	Inspect gloves for integrity before each use. Use proper glove removal technique to avoid skin contact. Dispose of contaminated gloves as hazardous waste. Wash hands thoroughly after handling. ^[5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required when dusts are generated. ^[4] A dust mask type N95 (US) is recommended.	Use in a well-ventilated area, preferably under a chemical fume hood. ^[4] If a respirator is the sole means of protection, use a full-face supplied air respirator. ^[5]
Protective Clothing	Laboratory coat.	Change contaminated clothing immediately.

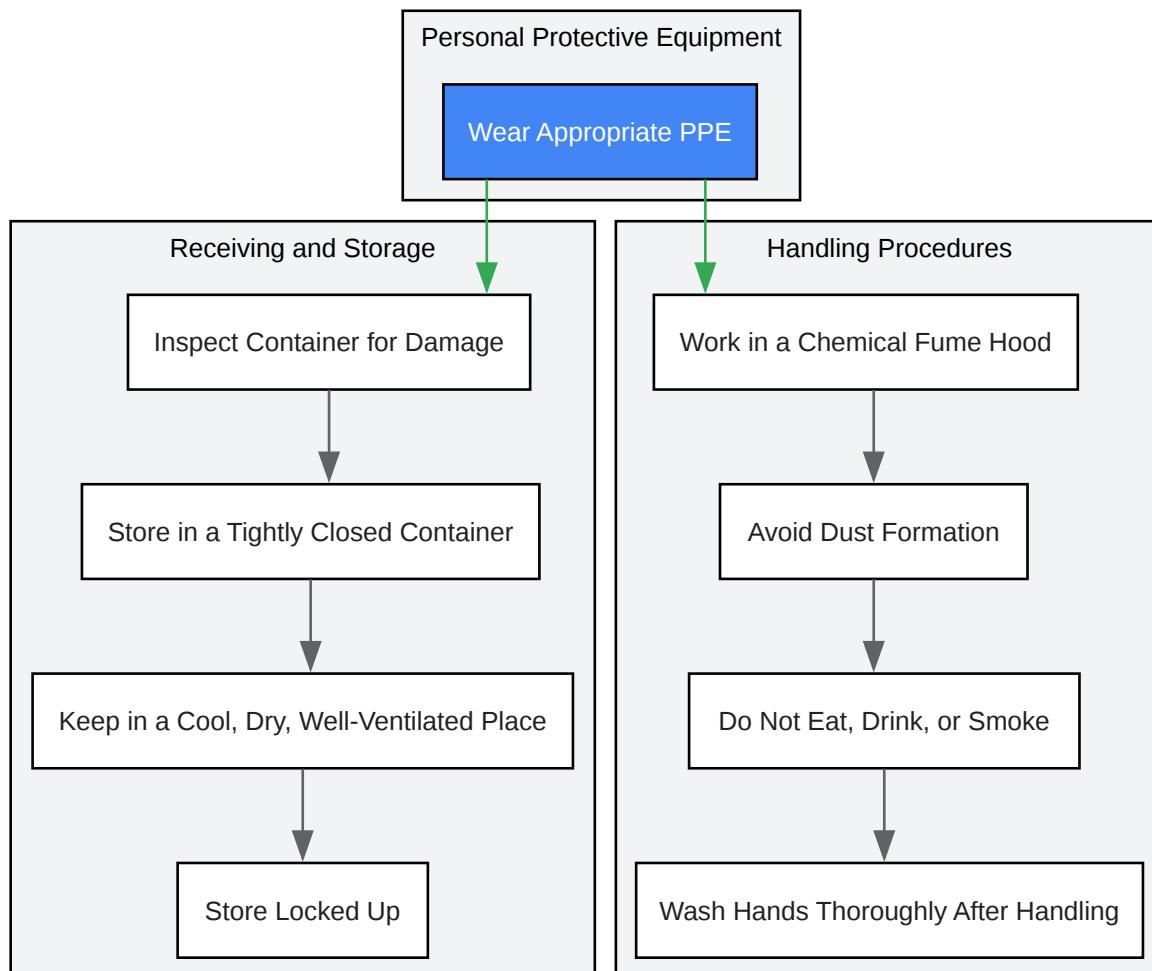
Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for safety and environmental protection.

Handling and Storage Workflow

All handling of **2-Methyl-3-thiosemicarbazide** should be conducted in a designated area with appropriate engineering controls.

Diagram 1: Handling and Storage Workflow

[Click to download full resolution via product page](#)

Caption: Workflow for receiving, storing, and handling **2-Methyl-3-thiosemicarbazide**.

First Aid and Emergency Procedures

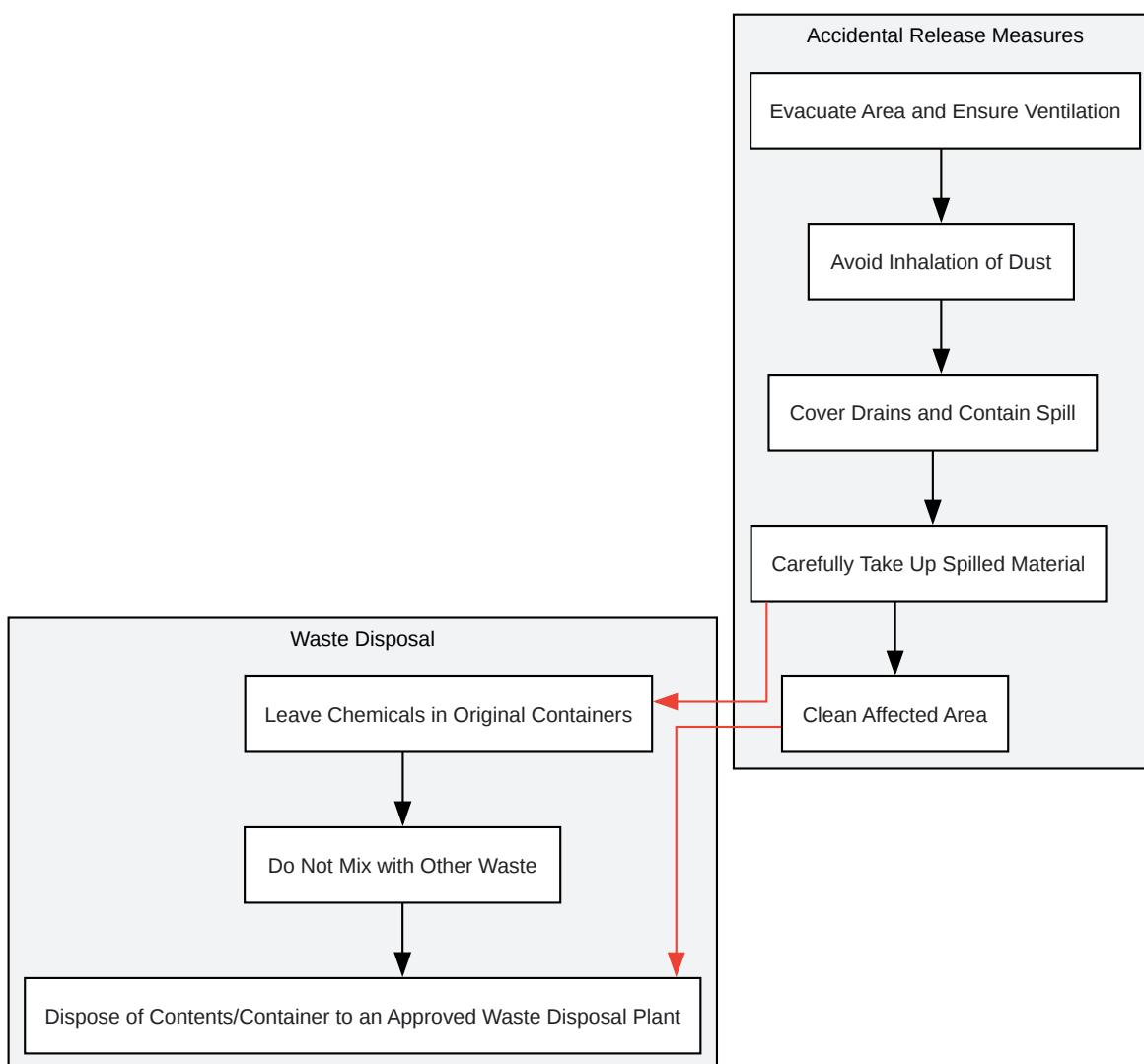
Immediate response is critical in case of exposure.

Exposure Route	First Aid Measures
If Swallowed	Immediately call a POISON CENTER or doctor. [4] Rinse mouth.[4] Do NOT induce vomiting.[4]
In Case of Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower.
In Case of Eye Contact	Rinse out with plenty of water. Remove contact lenses if present and easy to do. Continue rinsing.
If Inhaled	Move person into fresh air.[5] If not breathing, give artificial respiration.[4]

Spill and Disposal Plan

Proper management of spills and waste is essential to prevent environmental contamination and exposure.

Diagram 2: Spill and Disposal Plan

[Click to download full resolution via product page](#)Caption: Procedural flow for managing spills and disposing of **2-Methyl-3-thiosemicarbazide**.

Disposal Methods: Waste material must be disposed of in accordance with national and local regulations. Leave chemicals in their original containers and do not mix with other waste.

Handle uncleaned containers as you would the product itself. Avoid release to the environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Methyl-3-thiosemicarbazide | CAS#:6938-68-7 | Chemsoc [chemsrc.com]
- 2. merckmillipore.com [merckmillipore.com]
- 3. 2-Methyl-3-thiosemicarbazide | C2H7N3S | CID 3034190 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. cdhfinechemical.com [cdhfinechemical.com]
- To cite this document: BenchChem. [Essential Safety and Operational Guide for 2-Methyl-3-thiosemicarbazide]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1274210#personal-protective-equipment-for-handling-2-methyl-3-thiosemicarbazide>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com